

Potential Research Applications of 7-Methyloct-2-yn-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 7-Methyloct-2-YN-1-OL

Cat. No.: B15461881

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **7-Methyloct-2-yn-1-ol** is not available in the current scientific literature. This guide presents potential research applications based on the known reactivity and biological activity of its core functional groups: a terminal alkyne and a primary alcohol on a long-chain hydrocarbon backbone. The information herein is intended to be prospective and to stimulate further investigation.

Introduction

7-Methyloct-2-yn-1-ol is a functionalized long-chain acetylenic alcohol. Its structure, featuring a reactive terminal alkyne and a primary alcohol, makes it a versatile building block for organic synthesis and a candidate for biological screening. The lipophilic carbon chain suggests potential interactions with biological membranes, while the alkyne and alcohol moieties offer sites for covalent modification and metabolic activity. This document outlines potential research avenues for this compound in medicinal chemistry, chemical biology, and materials science.

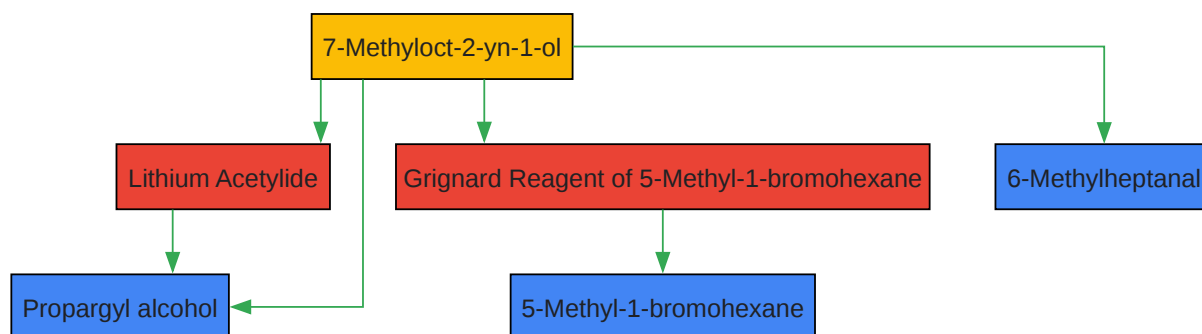
Physicochemical and Spectroscopic Data (Predicted)

Quantitative data for **7-Methyloct-2-yn-1-ol** is not experimentally determined. The following table presents predicted data based on its structure, which can serve as a preliminary reference for experimental design.

Property	Predicted Value	Notes
Molecular Formula	C ₉ H ₁₆ O	-
Molecular Weight	140.22 g/mol	[1]
Boiling Point	~200-220 °C	Estimated based on structurally similar long-chain alcohols and alkynes.
LogP	~2.5 - 3.0	Indicates moderate lipophilicity, suggesting potential for membrane permeability.
¹ H-NMR (CDCl ₃ , ppm)	See spectrum	Key signals expected: ~4.2 (d, -CH ₂ OH), ~2.4 (t, -C≡CH), ~1.0-1.6 (m, alkyl chain), ~0.9 (d, -CH(CH ₃) ₂).
¹³ C-NMR (CDCl ₃ , ppm)	See spectrum	Key signals expected: ~80 (-C≡CH), ~70 (-C≡CH), ~51 (-CH ₂ OH), various signals in the alkyl region.
IR (neat, cm ⁻¹)	See spectrum	Key absorptions expected: ~3300 (broad, O-H stretch), ~3300 (sharp, ≡C-H stretch), ~2100 (C≡C stretch), ~1050 (C-O stretch).

Potential Synthetic Pathways

The synthesis of **7-Methyloct-2-yn-1-ol** can be approached through several established organic chemistry methodologies. A plausible retrosynthetic analysis is presented below.



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Caption: Retrosynthetic analysis of **7-Methyloct-2-yn-1-ol**.

Experimental Protocol: Alkynylation of an Aldehyde

This protocol describes a general procedure for the synthesis of a propargyl alcohol from an aldehyde and a terminal alkyne.

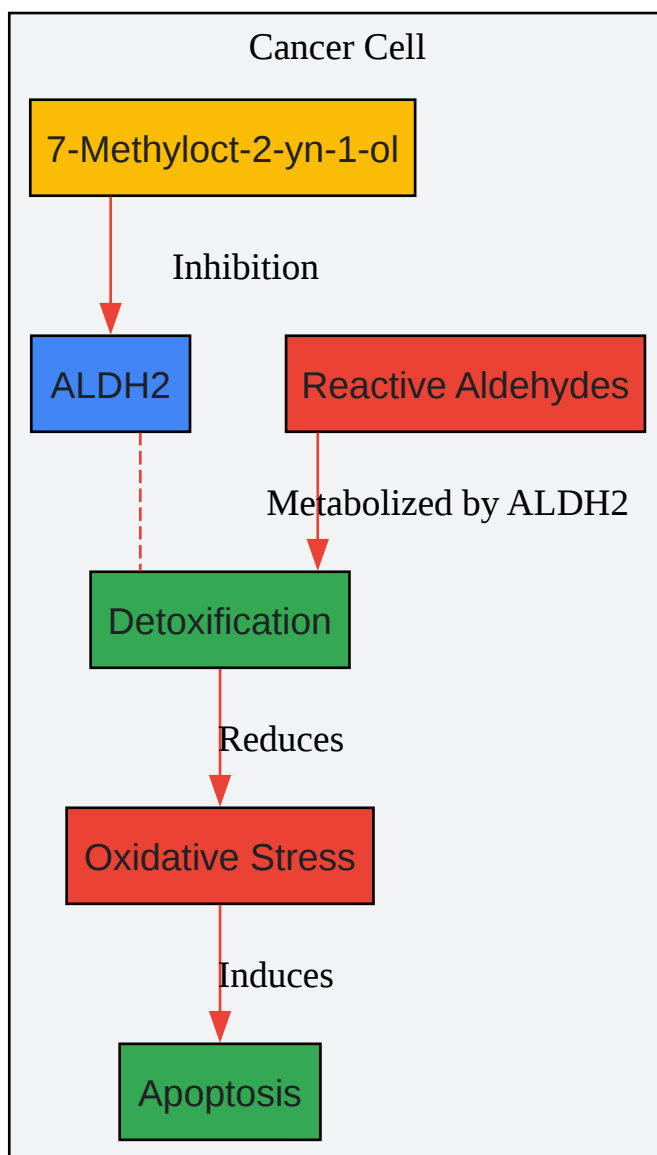
- Preparation of the Alkynyl Nucleophile:
 - To a solution of propargyl alcohol (1.1 eq) in anhydrous THF at -78 °C under an inert atmosphere (e.g., argon), add n-butyllithium (2.2 eq, 2.5 M in hexanes) dropwise.
 - Stir the resulting solution at -78 °C for 30 minutes, then allow it to warm to 0 °C and stir for an additional 30 minutes.
- Reaction with Aldehyde:
 - Cool the solution back to -78 °C and add a solution of 6-methylheptanal (1.0 eq) in anhydrous THF dropwise.
 - Stir the reaction mixture at -78 °C for 2 hours, then allow it to warm to room temperature and stir overnight.
- Work-up and Purification:

- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield **7-Methyloct-2-yn-1-ol**.

Potential Research Applications in Drug Discovery and Chemical Biology

Anticancer Agent Development

Natural products containing the alkynol functional group, such as faltarinol, have demonstrated potent anti-cancer activity.^[2] A key mechanism of action for some alkynols is the irreversible inhibition of aldehyde dehydrogenase 2 (ALDH2), an enzyme implicated in cancer cell survival and detoxification pathways.^[2]



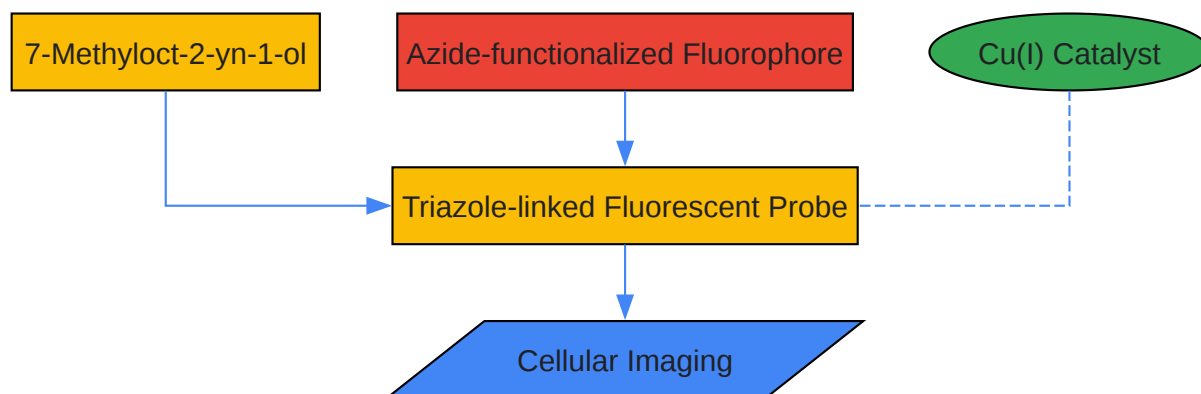
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Caption: Potential mechanism of action for **7-Methyloct-2-yn-1-ol** in cancer cells.

Bio-orthogonal Chemistry and Probe Development

The terminal alkyne moiety is a versatile functional group for "click chemistry," specifically the copper-catalyzed azide-alkyne cycloaddition (CuAAC).[3] This allows for the covalent attachment of **7-Methyloct-2-yn-1-ol** to a wide range of molecules, including fluorescent dyes, affinity tags (e.g., biotin), or larger biomolecules.

Experimental Workflow: Synthesis of a Fluorescent Probe

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Caption: Workflow for creating a fluorescent probe using **7-Methyloct-2-yn-1-ol**.

Modulation of Membrane Properties and Platelet Aggregation

Long-chain unsaturated alcohols have been shown to influence the fluidity of biological membranes and inhibit platelet aggregation.[4] The lipophilic nature of **7-Methyloct-2-yn-1-ol** suggests it could intercalate into the lipid bilayer, potentially altering membrane protein function and cellular signaling.

Hypothetical Dose-Response Data for Platelet Aggregation Inhibition

Concentration (μM)	Inhibition of Platelet Aggregation (%)
1	15 ± 3
10	45 ± 5
50	85 ± 7
100	98 ± 2

Applications in Materials Science and Industrial Chemistry

Acetylenic alcohols have a range of industrial applications, including:

- Corrosion Inhibitors: They can form protective films on metal surfaces.[5]
- Coatings and Paint Additives: They can act as leveling agents and improve surface properties.[5][6]
- Synthesis of Heterocycles: The alkyne functionality is a key precursor for the synthesis of various heterocyclic compounds through cyclization reactions.[7]

Conclusion

While experimental data on **7-Methyloct-2-yn-1-ol** is currently lacking, its chemical structure suggests a rich potential for research and development. Its utility as a synthetic intermediate, coupled with the known biological activities of related alkynols and long-chain alcohols, makes it a compelling target for further investigation in medicinal chemistry, chemical biology, and materials science. The protocols and potential applications outlined in this guide are intended to provide a foundation for future studies into this and similar molecules.

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